

Benchmarking Prenyl Salicylate: A Comparative Guide for Perfumery Applications

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Compound of Interest

Compound Name: Prenyl salicylate

CAS No.: 68555-58-8

Cat. No.: B1220626

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance benchmark of **Prenyl salicylate** against key alternatives in the perfumery industry: Isoamyl salicylate, Benzyl salicylate, and Hexyl salicylate. The following sections detail their olfactory profiles, quantitative performance data, and standardized experimental protocols for evaluation, offering a scientific basis for formulation decisions.

Olfactory Profile and Performance Characteristics

Prenyl salicylate is a versatile aroma chemical prized for its unique floral-balsamic and slightly woody character. It is often utilized to impart warmth, diffusion, and longevity to a variety of fragrance compositions.^[1] Its performance is benchmarked against other commonly used salicylates, each offering distinct nuances to the perfumer's palette.

Property	Prenyl Salicylate	Isoamyl Salicylate	Benzyl Salicylate	Hexyl Salicylate
CAS Number	68555-58-8	87-20-7	118-58-1	6259-76-3
Molecular Weight (g/mol)	206.24	208.25	228.24	222.28
Odor Profile	Floral-balsamic, sweet, herbal, slightly woody, green, metallic nuances.	Sweet, herbaceous, floral with clover-like facets and subtle honey undertones.[2]	Faint, sweet, floral, balsamic, slightly spicy.[3][4][5]	Faint, sweet-herbaceous, floral with green and fruity nuances.[6][7]
Vapor Pressure @ 25°C (mmHg)	0.000457 (estimated)	0.003 (estimated)[8]	0.00017 (estimated)[9]	0.000491 (estimated)[10]
Tenacity on Blotter	~192 hours	> 124 hours[2][11]	Several weeks[4][5]	~40 hours[10]
Boiling Point (°C)	370	277-278	320[3]	290[7]
Applications	Fine fragrances, cosmetics, detergents, fabric softeners, air fresheners.	Fine fragrances, floral compositions (orchid, clover, honeysuckle), fougères.[2][12]	Floral notes, fragrance stabilizer, UV absorber in sunscreens.[13][14]	Modifier and fixative in floral, fougère, and green compositions; soaps, detergents.[6]
Key Characteristics	Adds depth, diffusion, and warmth to floral and amber compositions.	Provides a sophisticated floralcy with balsamic warmth.[2]	Excellent fixative and modifier.[4][5]	Softer, greener tonality compared to other salicylates with good tenacity and alkaline stability. [6]

Experimental Protocols

To ensure objective and reproducible evaluation of fragrance ingredients, standardized experimental protocols are crucial. Below are detailed methodologies for key performance assessments in perfumery.

Sensory Analysis: Odor Profile and Intensity

Objective: To systematically evaluate and compare the olfactory characteristics of fragrance materials.

Methodology:

- **Panel Selection:** A panel of at least 5-10 trained sensory analysts with demonstrated olfactory acuity is selected.
- **Sample Preparation:**
 - Prepare 10% dilutions of each salicylate in an odorless solvent (e.g., diethyl phthalate or ethanol).
 - Dip standard fragrance blotters (1 cm width) into each solution to a depth of 2 cm.
 - Allow the solvent to evaporate for 60 seconds before evaluation.
- **Evaluation Procedure:**
 - Evaluations are conducted in a well-ventilated, odor-neutral room.
 - Blotters are presented to panelists in a randomized and blind manner.
 - Panelists evaluate the "top notes" (initial impression), "heart notes" (after 15-30 minutes), and "base notes" (after 2-4 hours and again at 24 hours).
 - Panelists rate the intensity of the odor on a labeled magnitude scale (LMS) from 0 (no odor) to 10 (very strong).
 - Panelists provide descriptive terms for the olfactory character at each time point.

- Data Analysis:
 - Mean intensity scores are calculated for each time point.
 - Descriptive terms are compiled to create a comprehensive odor profile for each material.

Tenacity and Substantivity Evaluation

Objective: To measure the duration for which a fragrance material remains detectable on a substrate.

Methodology:

- Substrate Preparation:
 - For skin substantivity, apply 0.1 mL of the 10% fragrance solution to a designated area on the forearm of a panelist.
 - For fabric substantivity, apply 0.1 mL of the 10% fragrance solution to a standard 5x5 cm cotton swatch.
- Evaluation Procedure:
 - At predetermined time intervals (e.g., 0, 1, 2, 4, 8, 24, 48, 72, 96, 120, 144, 168, 192 hours), trained evaluators assess the odor intensity of the treated substrate.
 - The evaluation is conducted in a controlled environment to minimize external olfactory interference.
 - The tenacity is recorded as the last time point at which the characteristic odor is still clearly perceptible by a majority of the panel.
- Data Analysis:
 - The average time of odor detection is calculated to determine the tenacity of each material.

Stability Testing in a Cosmetic Base (e.g., Lotion)

Objective: To assess the chemical and physical stability of a fragrance material within a cosmetic formulation over time and under various conditions.

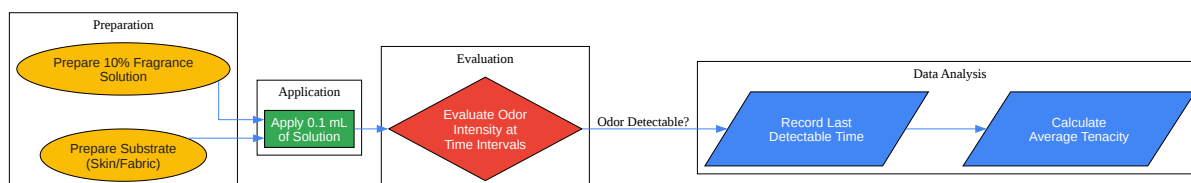
Methodology:

- Sample Preparation:
 - Prepare a control batch of the unfragranced cosmetic base.
 - Incorporate each salicylate into separate batches of the base at a typical concentration (e.g., 0.5% w/w).
 - Package the samples in the intended final packaging.
- Accelerated Stability Testing:
 - Store samples under various stress conditions:
 - Elevated temperature: 40°C and 50°C for 1, 2, and 3 months.
 - Freeze-thaw cycles: Three cycles of 24 hours at -10°C followed by 24 hours at 25°C.
 - Light exposure: Exposure to a controlled UV light source for a specified duration.
- Evaluation:
 - At each time point, evaluate the samples for any changes in:
 - Physical properties: Color, clarity, viscosity, and phase separation.
 - Olfactory properties: Changes in odor profile and intensity compared to a control sample stored at room temperature in the dark.
 - Chemical properties (optional): pH and analysis by gas chromatography-mass spectrometry (GC-MS) to identify any degradation products.
- Data Analysis:

- Record all observations and compare them to the control sample. A rating system (e.g., good, fair, poor) can be used to summarize the stability of each fragrance in the base.

Visualizing Experimental Workflows and Logical Relationships

To further clarify the experimental processes and decision-making in fragrance evaluation, the following diagrams are provided.



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Caption: Workflow for Tenacity and Substantivity Evaluation.

Caption: Decision Logic for Salicylate Selection.

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References

- 1. perfumersworld.com [perfumersworld.com]

- [2. fraterworks.com \[fraterworks.com\]](https://fraterworks.com)
- [3. scent.vn \[scent.vn\]](https://scent.vn)
- [4. Perfumers Apprentice - Benzyl Salicylate \[shop.perfumersapprentice.com\]](https://shop.perfumersapprentice.com)
- [5. Benzyl Salicylate - BC Fragrance \[shop.bcfragrance.com\]](https://shop.bcfragrance.com)
- [6. Hexyl Salicylate \(6259-76-3\) – Premium Synthetic Ingredient for Perfumery — Scentspiracy \[scentspiracy.com\]](https://scentspiracy.com)
- [7. Hexyl salicylate CAS#: 6259-76-3 \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [8. isoamyl salicylate, 87-20-7 \[thegoodscentcompany.com\]](https://thegoodscentcompany.com)
- [9. benzyl salicylate, 118-58-1 \[thegoodscentcompany.com\]](https://thegoodscentcompany.com)
- [10. hexyl salicylate, 6259-76-3 \[thegoodscentcompany.com\]](https://thegoodscentcompany.com)
- [11. Buy Iso Amyl Salicylate for Perfumery - Evocative Perfumes \[evocativeperfumes.com\]](https://evocativeperfumes.com)
- [12. Isoamyl Salicylate | Isoamyl Salicylate Information & Details - Elchemy \[elchemy.com\]](https://elchemy.com)
- [13. slate.greyb.com \[slate.greyb.com\]](https://slate.greyb.com)
- [14. ScenTree - Benzyl salicylate \(CAS N° 118-58-1\) \[scentree.co\]](https://scentree.co)
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